

# Frequently Asked Questions: GI Side Effects of Voclosporin

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## Compound Focus: Voclosporin

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- **What are the most common GI side effects observed in clinical trials?** In the phase 3 AURORA 1 trial and its continuation (AURORA 2), the most frequently reported GI adverse reactions in patients taking **voclosporin** (23.7 mg twice daily) with background therapy were diarrhea, upper abdominal pain, dyspepsia (indigestion), and abdominal pain [1]. The table below summarizes the incidence of these events.
- **What is the incidence of these GI effects?** The following table quantifies the incidence of GI adverse reactions from the integrated safety analysis of the AURORA clinical trials [1].

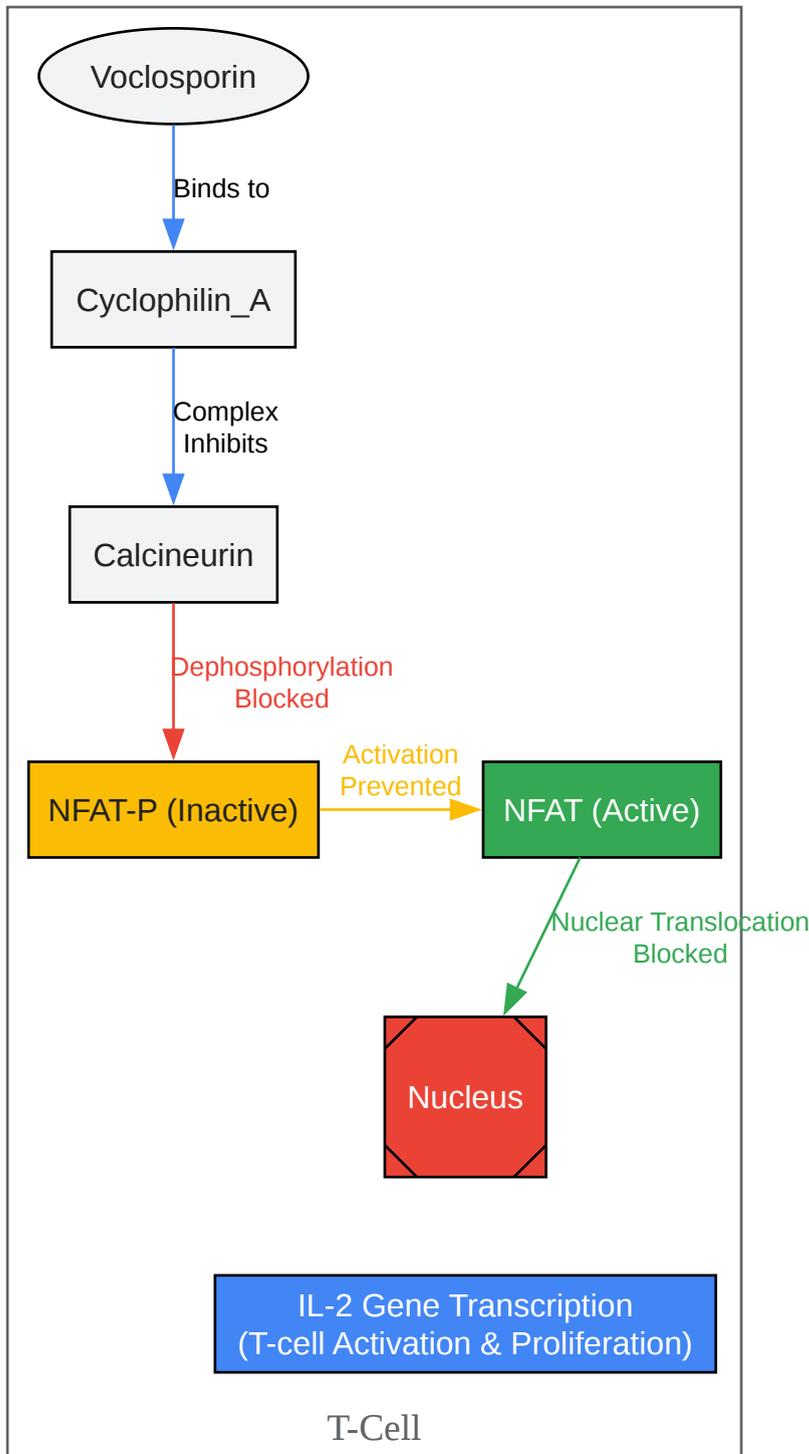
Adverse Reaction	Voclosporin + MMF + LDS (n=267)	Placebo + MMF + LDS (n=266)
Diarrhea	19%	13%
Upper Abdominal Pain	7%	2%
Dyspepsia	6%	3%
Abdominal Pain	5%	2%
Nausea	Reported [2]	Reported [2]
Vomiting	Reported [2]	Reported [2]

- **Are there any recently identified GI side effects from post-marketing surveillance?** A recent real-world safety study analyzing the FDA Adverse Event Reporting System (FAERS) database from 2021 to 2024 has identified significant signals for **gingival swelling** (overgrowth of the gums) associated with **voclosporin** use. This was categorized as a previously unreported adverse event in this context [3].

## Scientific Context and Mechanisms

For researchers designing studies or investigating mechanisms, the following context is crucial.

- **Class Effect:** GI disturbances are a known class effect of calcineurin inhibitors (CNIs) [4]. **Voclosporin's** GI profile is consistent with this, though it has a distinct chemical structure from cyclosporine.
- **Mechanism Insight:** The exact mechanism behind CNI-induced GI effects is not fully elucidated but is thought to be multifactorial. As a CNI, **voclosporin's** primary mechanism of action is the inhibition of calcineurin in T-cells, leading to suppressed immune response and cytokine production (e.g., IL-2) [5] [4]. It is hypothesized that this local immunomodulatory effect on the GI tract, along with a direct irritant effect on the gastric mucosa, may contribute to symptoms like diarrhea, nausea, and dyspepsia. The following diagram illustrates the primary mechanism of action.



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## Technical & Monitoring Considerations

For professionals developing monitoring protocols or managing clinical trials, consider these points.

- **Time to Onset:** A real-world safety analysis indicated that the median time to onset for any adverse event with **voclosporin** was **54.5 days** [3]. This can inform the duration and focus of safety monitoring periods in study designs.
- **Protocol Considerations for GI Effects:**
  - **Data Collection:** Ensure case report forms (CRFs) specifically capture the grade, duration, and management of common GI events like diarrhea, nausea, and abdominal pain.
  - **Supportive Care:** Protocols should include guidelines for managing these events, which may include anti-diarrheal or anti-emetic medications, dietary advice, and ensuring adequate hydration.
  - **Dose Modification:** While the clinical trials did not always require dose interruption for GI events, protocols should define clear criteria for when to consider temporary dose reduction or interruption based on severity (e.g., CTCAE grading) and clinical judgment.

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